

Essential Safety and Operational Guidance for Handling Shizukanolide C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shizukanolide C

Cat. No.: B1159937

[Get Quote](#)

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Shizukanolide C**. The following procedural guidance is designed to ensure safe handling, storage, and disposal of this sesquiterpenoid lactone.

Chemical and Physical Properties

A summary of the key quantitative data for **Shizukanolide C** and a related compound is presented below for easy reference and comparison.

Property	Shizukanolide	General Sesquiterpenoid Lactone (Illustrative)
Molecular Formula	C15H18O2	-
Molecular Weight	230.30 g/mol [1]	-
CAS Number	78749-47-0[2]	-
Appearance	Not specified	Liquid
Acute Toxicity (Oral)	Not available	LD50 Oral - Rat - 4,500 mg/kg

Hazard Identification and Precautionary Measures

Shizukanolide C is a sesquiterpenoid lactone. While specific toxicity data for **Shizukanolide C** is limited, related compounds are known to cause skin irritation, serious eye irritation, and may cause an allergic skin reaction. It is also noted to be toxic to aquatic life.

Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H401: Toxic to aquatic life.

Precautionary Statements:

- P261: Avoid breathing mist or vapors.
- P264: Wash skin thoroughly after handling.
- P272: Contaminated work clothing must not be allowed out of the workplace.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Shizukanolide C** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles that provide a complete seal.[3] A face shield should be worn in addition to goggles when there is a splash hazard.[3]
Skin Protection	Wear a lab coat or chemical-resistant coveralls. Ensure that long pants and closed-toe shoes are worn.[4] Pant legs should be worn outside of boots to prevent chemicals from entering.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required.[4] Regularly inspect gloves for any signs of degradation or puncture. Change gloves immediately if contaminated.
Respiratory Protection	If working in a poorly ventilated area or if there is a risk of aerosol formation, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Shizukanolide C** in a laboratory setting.

- Preparation and Area Designation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Designate a specific area for handling **Shizukanolide C** and ensure it is clearly marked.
 - Have an emergency eyewash station and safety shower readily accessible.
 - Keep a spill kit readily available.
- Donning PPE:

- Before handling the compound, put on all required PPE as specified in the table above.
- Handling the Compound:
 - Avoid direct contact with the skin, eyes, and clothing.[5][6]
 - Avoid the formation of dust and aerosols.[5][6]
 - Use non-sparking tools to prevent ignition sources.[5][6]
- In Case of Exposure:
 - If on skin: Immediately wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
 - If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
 - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
 - The powder form of Shizukanolide should be stored at -20°C for long-term stability (up to 3 years).[7] In solvent, it should be stored at -80°C for up to 1 year.[7]

Disposal Plan

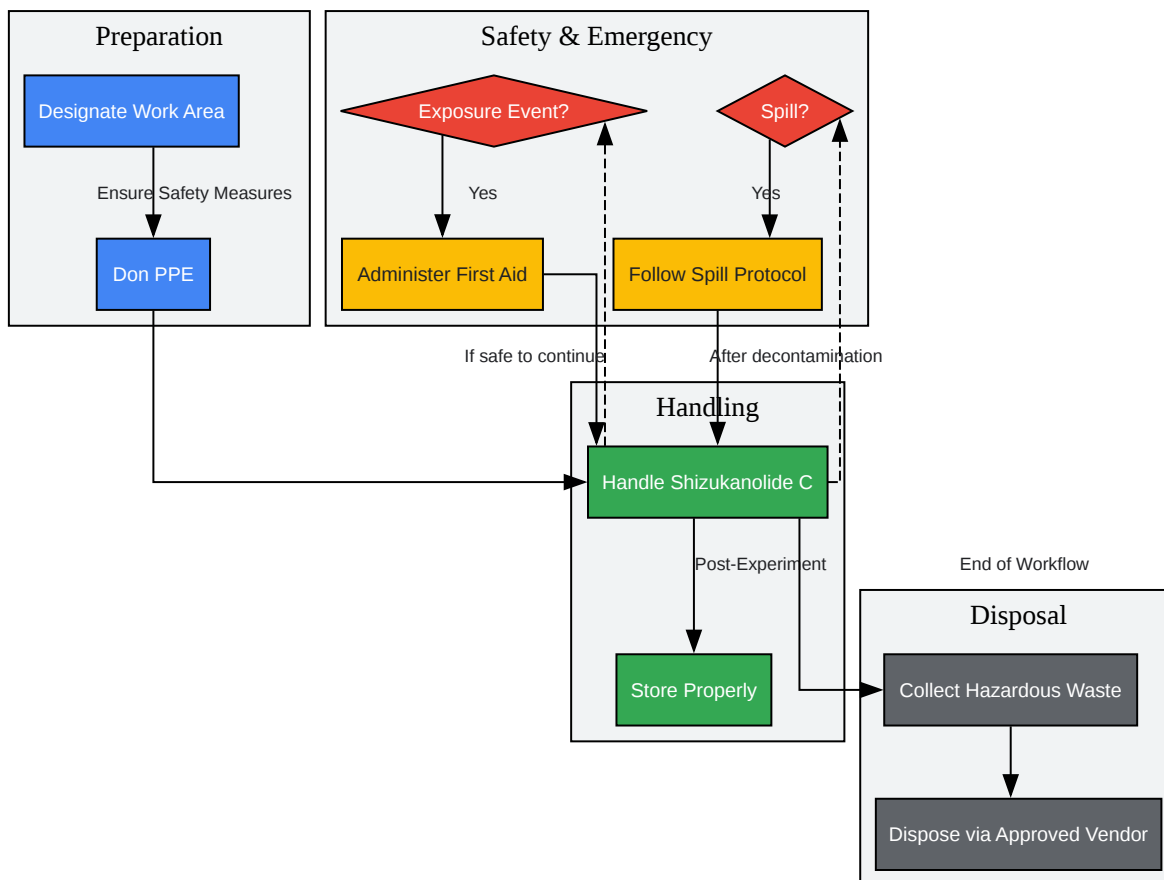
Proper disposal of **Shizukanolide C** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:

- Collect all waste materials, including empty containers, contaminated PPE, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- Disposal Procedure:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
 - Do not allow the product to enter drains.

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations and critical safety checkpoints when working with **Shizukanolide C**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Shizukanolide C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Shizukanolide | C₁₅H₁₈O₂ | CID 333362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Shizukanolide C - Safety Data Sheet [chemicalbook.com]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
- 5. echemi.com [echemi.com]
- 6. echemi.com [echemi.com]
- 7. Shizukanolide | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Shizukanolide C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159937#personal-protective-equipment-for-handling-shizukanolide-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com